

Introduction: The Significance of the Pyrazolo[1,5-a]pyrimidine Scaffold

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Compound of Interest

Compound Name: 5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine

Cat. No.: B1487565

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The pyrazolo[1,5-a]pyrimidine framework is a privileged heterocyclic system in medicinal chemistry and drug discovery.^[1] Its rigid, planar structure and synthetic tractability allow for extensive functionalization, making it a cornerstone for the development of targeted therapies. ^[1] Notably, this scaffold is a key component in several clinically approved and investigational protein kinase inhibitors, which are crucial in modern oncology.^{[2][3][4]} Kinases are pivotal regulators of cellular signaling, and their dysregulation is a common feature in various cancers, making them a prime target for small-molecule inhibitors.^[3]

5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine is a specific derivative that offers two distinct reactive sites for further chemical modification. The chloro and iodo groups can be selectively targeted in various cross-coupling and substitution reactions, enabling the synthesis of diverse compound libraries for screening and lead optimization in drug development programs.

This guide provides a detailed overview of the best practices for the safe handling and optimal storage of **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** to ensure its integrity and the safety of laboratory personnel. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available in the public domain, the recommendations herein are synthesized from data on closely related analogues and established principles of chemical safety.

Physicochemical Properties and Structural Information

A comprehensive understanding of the physicochemical properties of a compound is fundamental to its proper handling and storage. Below is a summary of the available information for **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** and its close analogue, 5-chloro-3-nitropyrazolo[1,5-a]pyrimidine.

Property	5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine	5-chloro-3-nitropyrazolo[1,5-a]pyrimidine (Analogue for Reference)
CAS Number	923595-58-8	1363380-51-1 [5]
Molecular Formula	C6H3ClIN3	C6H3ClN4O2 [5]
Molecular Weight	279.46 g/mol (Calculated)	198.57 g/mol [5]
Appearance	Light yellow to yellow solid [6]	Purple solid [7]
Melting Point	Not available	163-165°C [7]
Solubility	Not available	Soluble in chloroform (slightly, heated), DMSO (slightly) [7]
pKa	-2.38 ± 0.40 (Predicted) [6]	-3.59 ± 0.40 (Predicted) [7]

Note: Properties for the nitro-analogue are provided for general guidance and may not be directly representative of the iodo-compound.

Safe Handling Protocols

Given the reactive nature of halogenated heterocyclic compounds, adherence to strict safety protocols is paramount. The following procedures are based on best practices for handling similar chemical entities.

Personal Protective Equipment (PPE)

A robust PPE regimen is the first line of defense against chemical exposure.

- Eye and Face Protection: Always wear chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards. For operations with a higher risk of splashing, a face shield

should be worn in addition to goggles.

- Skin Protection: Chemical-resistant gloves (e.g., nitrile) should be worn at all times. It is advisable to double-glove when handling the solid compound or its solutions. A lab coat is mandatory, and for larger quantities, impervious clothing may be necessary.
- Respiratory Protection: Handling of the solid should be performed in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust particles. If a fume hood is not available or if exposure limits are likely to be exceeded, a full-face respirator with appropriate cartridges should be used.

Engineering Controls and Laboratory Practices

- Ventilation: All weighing and transfer operations involving the solid compound should be conducted in a chemical fume hood to minimize inhalation exposure.
- Avoiding Dust Formation: Handle the solid material carefully to avoid generating dust. Use appropriate tools, such as spatulas, for transfers.
- Preventing Contamination: Thoroughly clean all equipment before and after use. Avoid contact with skin and eyes. After handling, wash hands thoroughly with soap and water.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following steps should be taken immediately.

Accidental Release

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, sealed container for disposal.
- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water.

- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described above.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Stability

The stability and longevity of **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** are critically dependent on proper storage conditions.

Recommended Storage Conditions

- Temperature: The compound should be stored at 2–8 °C.[\[6\]](#)
- Atmosphere: It is recommended to store the compound under an inert atmosphere, such as nitrogen or argon.[\[6\]](#) This is crucial to prevent potential degradation from atmospheric moisture or oxygen.
- Container: Store in a tightly sealed, light-resistant container.
- Location: The storage area should be cool, dry, and well-ventilated.

Incompatible Materials

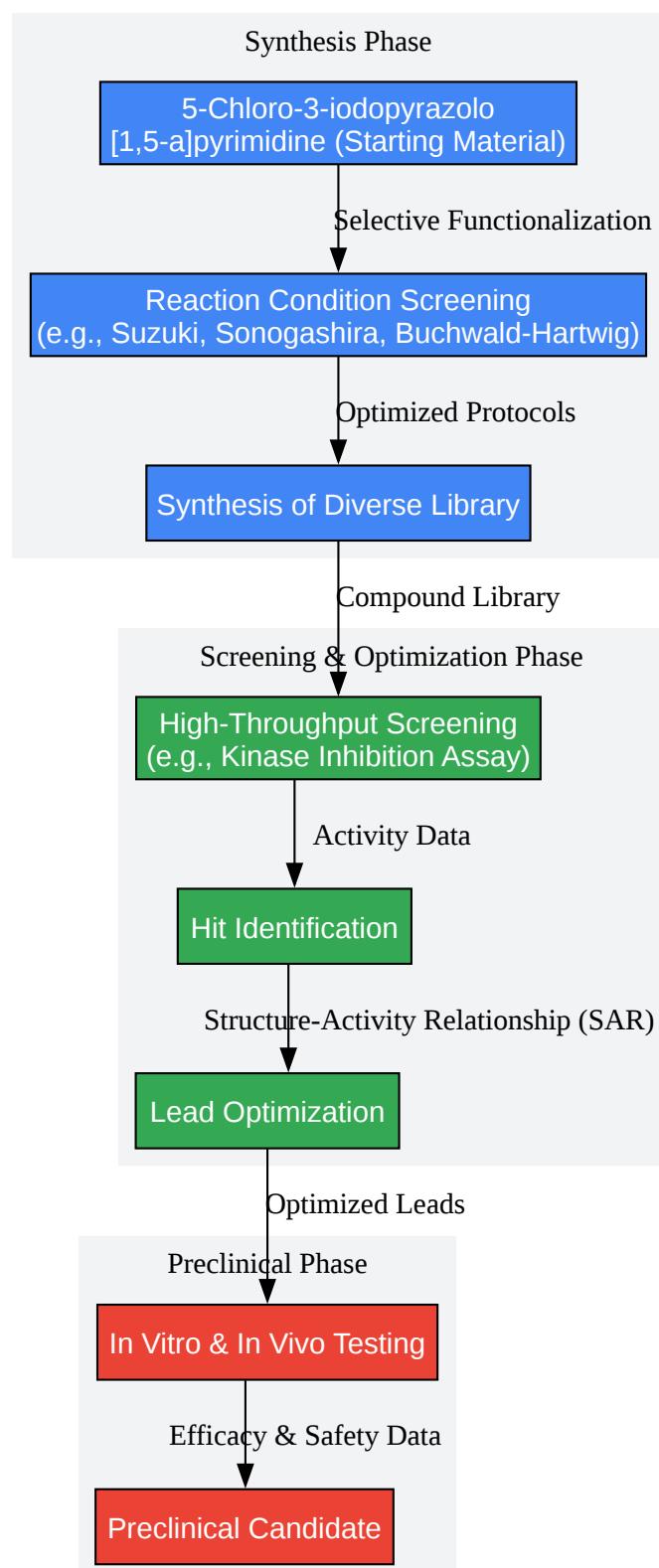
While specific incompatibility data for **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** is not available, based on the reactivity of similar compounds, it is prudent to avoid storage with:

- Strong oxidizing agents
- Strong acids and bases
- Strong reducing agents

Violent reactions may occur when in contact with these substances.[\[7\]](#)

Experimental Workflow: A Generalized Approach

The utility of **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** lies in its role as a versatile intermediate. Below is a conceptual workflow illustrating its use in a typical drug discovery project.

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Caption: Conceptual workflow for the use of **5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine** in a drug discovery cascade.

Disposal Considerations

All waste materials, including the compound itself and any contaminated materials, should be disposed of in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Conclusion

5-Chloro-3-iodopyrazolo[1,5-a]pyrimidine is a valuable building block in the synthesis of novel therapeutics. Its effective use is predicated on a thorough understanding of its properties and a commitment to safe laboratory practices. By adhering to the handling, storage, and safety protocols outlined in this guide, researchers can ensure the integrity of their experiments and maintain a safe working environment. The principles of using appropriate PPE, engineering controls, and proper storage conditions are fundamental to mitigating the risks associated with this and other reactive chemical intermediates.

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